

# Molecular weight and formula of 3,3-Dimethyl-1,4-pentadiene

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## Compound of Interest

Compound Name: 3,3-Dimethyl-1,4-pentadiene

Cat. No.: B072964

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## An In-depth Technical Guide to 3,3-Dimethyl-1,4-pentadiene

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**3,3-Dimethyl-1,4-pentadiene** is a colorless, liquid organic compound and an unsaturated hydrocarbon. As a diene, its structure contains two carbon-carbon double bonds. This guide provides a comprehensive overview of its chemical and physical properties, a detailed synthesis protocol, and a discussion of its current known applications. While it serves as a valuable intermediate in the synthesis of various chemicals, including polymers and potential pharmaceutical compounds, literature review reveals a notable absence of direct biological activity or established roles in signaling pathways relevant to drug development.

### Core Molecular Information

**3,3-Dimethyl-1,4-pentadiene**, with the CAS number 1112-35-2, is characterized by the molecular formula C<sub>7</sub>H<sub>12</sub>.<sup>[1][2]</sup> Its structure is unique as it is the simplest diene that cannot conjugate through a simple double bond migration.<sup>[2]</sup> This non-conjugated diene is an important intermediate in various chemical syntheses.<sup>[1]</sup>

### Quantitative Data Summary

The fundamental properties of **3,3-Dimethyl-1,4-pentadiene** are summarized in the table below for quick reference.

Property	Value	Source(s)
Molecular Formula	C <sub>7</sub> H <sub>12</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	96.17 g/mol	
CAS Number	1112-35-2	<a href="#">[1]</a>
Density	0.715 g/cm <sup>3</sup>	<a href="#">[1]</a>
Boiling Point	78.1°C at 760 mmHg	<a href="#">[1]</a>
Vapor Pressure	104 mmHg at 25°C	<a href="#">[1]</a>
Refractive Index	1.418	<a href="#">[1]</a>

## Synthesis Protocol

The synthesis of **3,3-Dimethyl-1,4-pentadiene** can be achieved through the dehydrohalogenation of 1,5-dichloro-3,3-dimethylpentane. While direct dehydrochlorination with various bases has proven unsuccessful, a successful one-step method has been developed.[\[2\]](#)

## Experimental Protocol: Dehydrohalogenation of 1,5-dichloro-3,3-dimethylpentane

This protocol outlines a one-step synthesis method. The rate-limiting step in this reaction is the substitution of chloride by iodide.[\[2\]](#)

Materials:

- 1,5-dichloro-3,3-dimethylpentane
- Sodium iodide
- 2-methylquinoline

**Procedure:**

- A mixture of 1,5-dichloro-3,3-dimethylpentane, sodium iodide, and 2-methylquinoline is prepared in a reaction vessel equipped for distillation.
- The mixture is refluxed.
- The olefin product, **3,3-Dimethyl-1,4-pentadiene**, is removed as it is formed via distillation.  
[\[2\]](#)

**Yield:**

- This method has been reported to produce good yields of the final product.[\[2\]](#)

## Biological Activity and Applications in Drug Development

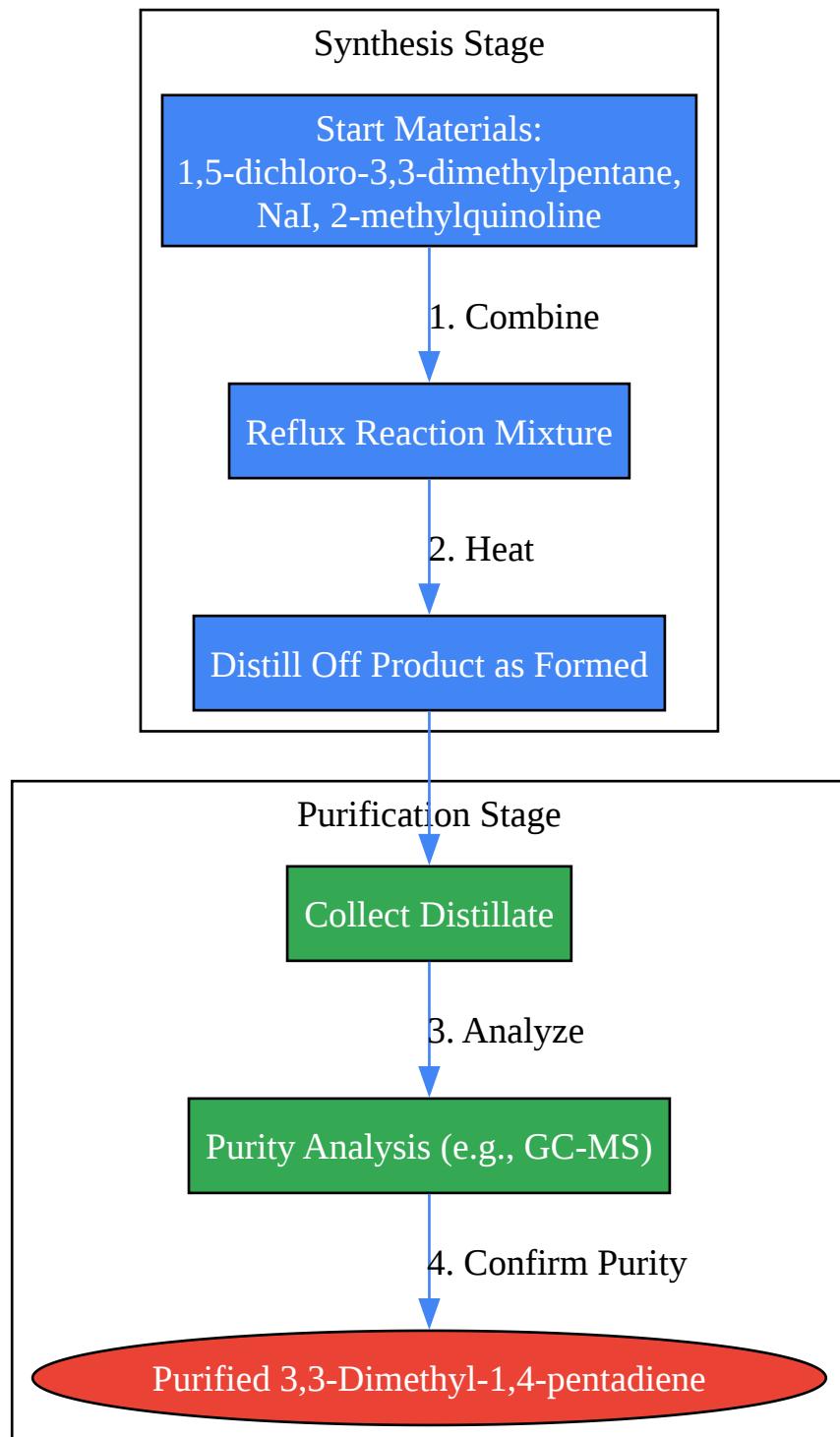
A thorough review of scientific literature indicates that **3,3-Dimethyl-1,4-pentadiene** has not been identified to possess significant biological activity. Its primary utility is as an intermediate in the synthesis of other chemical compounds, which may include vitamins and pharmaceuticals.[\[1\]](#)

It is important to distinguish **3,3-Dimethyl-1,4-pentadiene** from other derivatives of pentadiene, such as 1,4-pentadien-3-one, which have been the subject of research for their potential antiviral and antifungal properties. However, these activities are associated with the more complex structures of those derivatives and not with the parent compound discussed in this guide.

Due to its reactive nature, **3,3-Dimethyl-1,4-pentadiene** can undergo various chemical reactions like polymerization, addition, and rearrangement, making it a versatile building block in organic synthesis.[\[1\]](#)

## Visualized Workflows and Pathways General Synthesis and Purification Workflow

The following diagram illustrates a generalized workflow for the synthesis and subsequent purification of **3,3-Dimethyl-1,4-pentadiene**, based on the described dehydrohalogenation protocol.

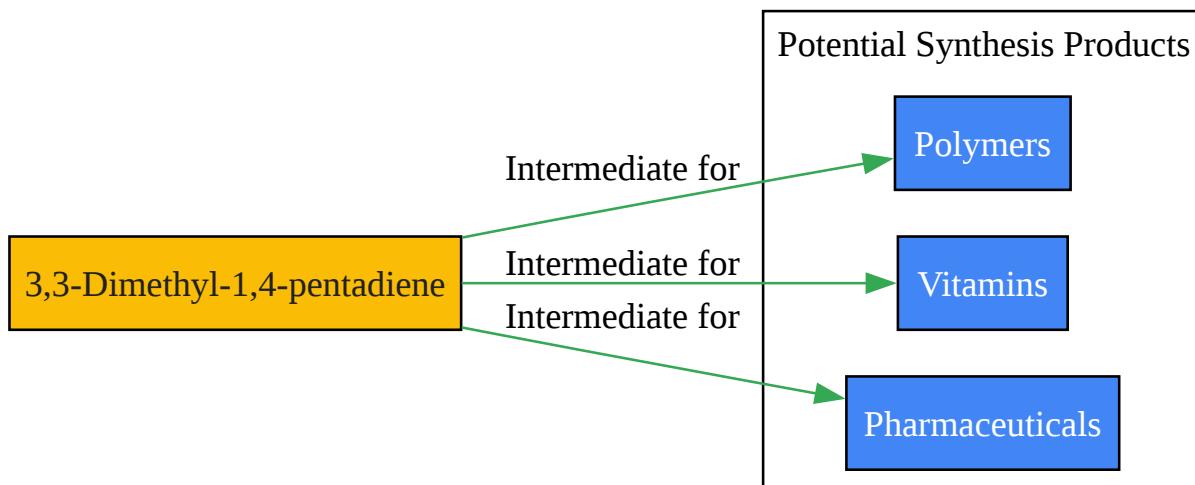


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A generalized workflow for the synthesis and purification of **3,3-Dimethyl-1,4-pentadiene**.

## Logical Relationship of Applications

The following diagram illustrates the logical relationship of **3,3-Dimethyl-1,4-pentadiene** as a chemical intermediate.



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Logical relationship of **3,3-Dimethyl-1,4-pentadiene** as a chemical intermediate.

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## References

- 1. [lookchem.com](http://lookchem.com) [lookchem.com]
- 2. [pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
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